# 5-(Benzyloxy)nicotinaldehyde: Proper Disposal & Handling Guide[1][2][3][4]

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *5-(Benzyloxy)nicotinaldehyde* |
| *CAS No.:* | *263270-32-2* |
| *Cat. No.:* | *B3120382* |

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## Executive Summary & Compound Profile

**5-(Benzyloxy)nicotinaldehyde** is a pyridine-based organic intermediate often used in medicinal chemistry for drug development.[1][2] Its structure combines a basic pyridine ring, a reactive aldehyde group, and a lipophilic benzyl ether tail. Proper disposal is dictated by its potential for aquatic toxicity and chemical reactivity (oxidation/Schiff base formation).[1]

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| Chemical Attribute | Detail |
|---|---|
| Chemical Name | 5-(Benzyloxy)pyridine-3-carboxaldehyde |
| Functional Groups | Pyridine (Heterocycle), Aldehyde (-CHO), Benzyl Ether (-OBn) |
| Molecular Formula | $C_{13}H_{11}NO_2$ |
| Molecular Weight | ~213.23 g/mol |
| Physical State | Solid (typically off-white to yellow powder) |
| Solubility | Soluble in DCM, DMSO, Methanol; Poorly soluble in water.[1][2][3][4] |
| Primary Hazards | Irritant (Skin/Eye/Respiratory), Toxic (Ingestion), Aquatic Hazard. |

# Hazard Identification & Pre-Disposal Handling

Before disposal, the compound must be stabilized and classified. Treat this substance as a High-Potency Intermediate if specific toxicological data is unavailable.[1]

## Core Hazards (GHS Classification Inference)

- H302: Harmful if swallowed (Pyridine derivative toxicity).[1]
- H315/H319: Causes skin and serious eye irritation.[1][5][6]
- H335: May cause respiratory irritation (Aldehyde vapor/dust).[1][5]
- H411: Toxic to aquatic life with long-lasting effects (Benzyl ether lipophilicity).[1][5]

## Storage & Segregation[1][2][7][8]

- Incompatible Materials: Strong Oxidizers (e.g., $KMnO_4$, Nitric Acid) – risk of violent oxidation of the aldehyde. Strong Acids – exothermic salt formation with the pyridine nitrogen.[1]
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent auto-oxidation to 5-(benzyloxy)nicotinic acid.

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# Disposal Procedures (Step-by-Step)

## A. Waste Stream Classification

Do NOT pour down the drain.[1][7] This compound is strictly regulated as organic chemical waste.[1]

- Preferred Stream:Non-Halogenated Organic Waste (High BTU Incineration).[1]
- Alternative Stream: If dissolved in Dichloromethane (DCM) or Chloroform, use the Halogenated Waste stream.

## B. Solid Waste Disposal (Pure Substance)[1]

- Containment: Transfer the solid substance into a sealable, chemically compatible container (HDPE or Glass).
- Labeling: Affix a hazardous waste label with the following details:
  - Contents: "**5-(Benzyloxy)nicotinaldehyde**"[1][2][3]
  - Hazards: "Toxic, Irritant"[3]
- Secondary Containment: Place the sealed container into the laboratory's solid hazardous waste drum.

## C. Liquid Waste Disposal (Solutions)

- Solvent Identification: Determine the primary solvent.[1]
- Segregation:
  - Non-Halogenated (e.g., MeOH, DMSO):[1][3] Pour into the "Non-Halogenated Organic" carboy.
  - Halogenated (e.g., DCM):[1][3] Pour into the "Halogenated Organic" carboy.
- Rinse: Triple rinse the original vessel with the compatible solvent and add rinsate to the waste container.[1]

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## D. Empty Container Disposal

- Triple Rinse: Rinse the empty reagent bottle three times with a solvent capable of dissolving the residue (e.g., Acetone or Ethanol).
- Deface Labels: Cross out the original label and mark as "Empty".
- Glass Disposal: Discard the rinsed bottle in the "Broken/Laboratory Glass" bin, not general trash.

# Decision Logic: Waste Stream Selection

The following diagram illustrates the decision process for selecting the correct waste stream based on the state of the material.

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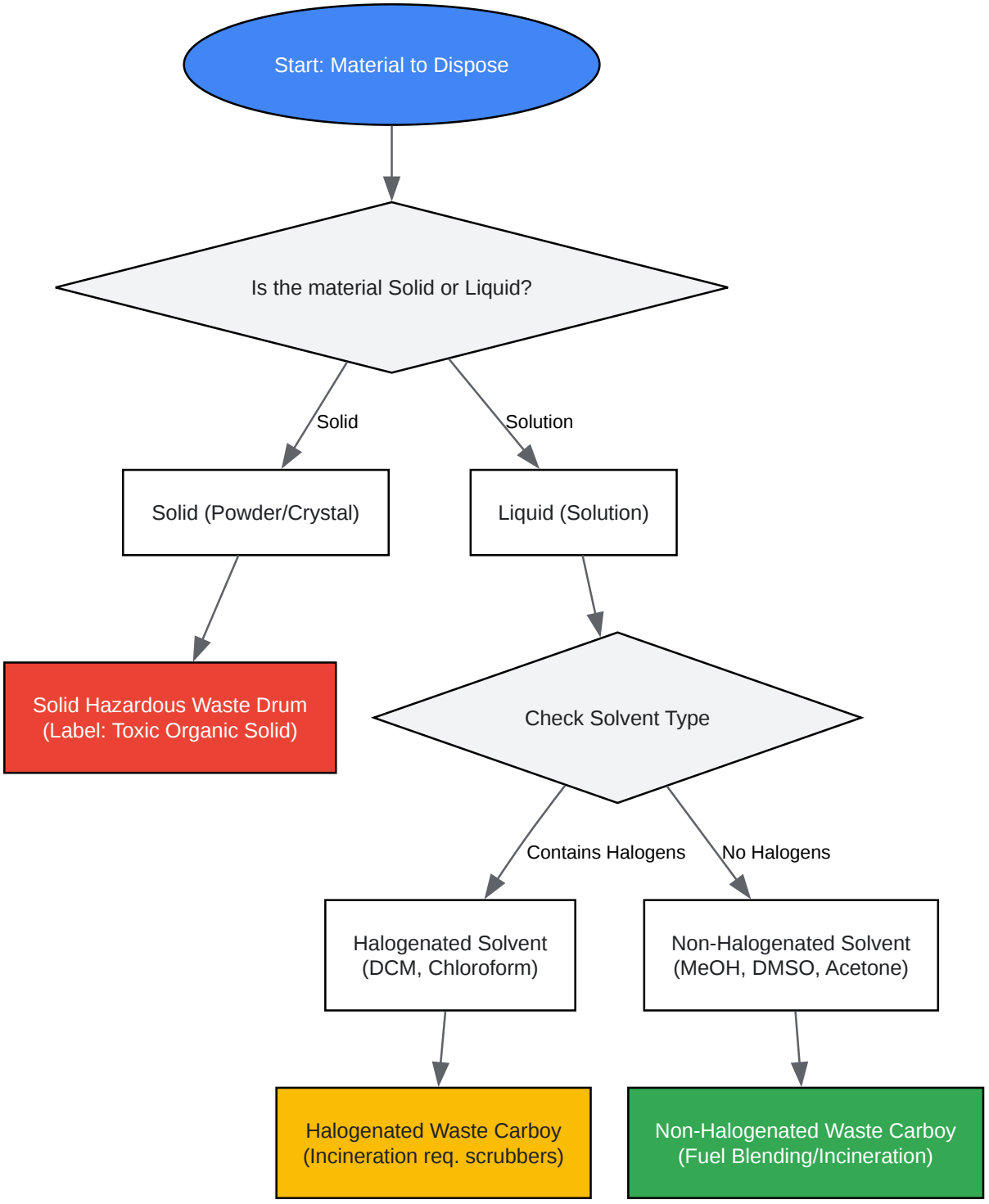


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Caption: Decision tree for segregating **5-(Benzyloxy)nicotinaldehyde** waste based on physical state and solvent matrix.

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# Emergency Spill Response Protocol

In the event of a spill, immediate action is required to prevent exposure and environmental release.

Required PPE: Nitrile gloves (double-gloved recommended), Safety Goggles, Lab Coat, N95 Respirator (if dust is present).[1]




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Caption: Step-by-step workflow for safely managing a laboratory spill of **5-(Benzyloxy)nicotinaldehyde**.

# Regulatory & Technical Reference Data

## Chemical Compatibility Matrix

| Substance Class | Compatibility | Reaction Risk |
|---|---|---|
| Water | Poor Solubility | Low risk, but hard to clean.[1][2][3] |
| Strong Oxidizers | Incompatible | Fire/Explosion.[2][3] Oxidizes aldehyde to acid.[1] |
| Strong Acids | Incompatible | Exothermic protonation of pyridine ring.[2][3] |
| Strong Bases | Incompatible | Potential Cannizzaro reaction or decomposition.[2][3] |

## RCRA Waste Codes (USA)

While **5-(Benzyloxy)nicotinaldehyde** is not explicitly "P-listed" or "U-listed" by CAS number, it falls under the following categories due to its chemical class:

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- Characteristic Waste: If ignitable (flash point <60°C in solution) -> D001.[1]
- Pyridine Derivatives: Often managed similarly to F005 (Spent solvents) if pyridine is a solvent, but as a solid intermediate, it is generally Non-RCRA Regulated Hazardous Waste unless it exhibits toxicity characteristics (D038 for Pyridine). Best Practice: Manage as Hazardous Chemical Waste to ensure incineration.[1]

## References


- National Institutes of Health (NIH) - PubChem.Compound Summary: Nicotinaldehyde (Pyridine-3-carboxaldehyde).[1][2][Link][1][2]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Waste Identification.[1][Link]
- Occupational Safety and Health Administration (OSHA).Laboratory Safety Guidance.[1][Link]


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## Sources


- 1. 3,5-Dibenzyloxybenzaldehyde | C21H18O3 | CID 561351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Nitrosalicylaldehyde | 97-51-8 [chemicalbook.com]
- 3. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 4. Pyridine-3-carbaldehyde - Wikipedia [en.wikipedia.org]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. scienceready.com.au [scienceready.com.au]

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